

# Application Notes & Protocols: Doping Ceria with Samarium Nitrate for Enhanced Ionic Conductivity

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## Compound of Interest

Compound Name: Samarium(3+) nitric acid

Cat. No.: B15052175

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Audience: Researchers, scientists, and drug development professionals.

## Introduction:

Cerium oxide ( $\text{CeO}_2$ ), commonly known as ceria, is a versatile ceramic material with a fluorite crystal structure. Its ability to form a solid solution with dopant cations, particularly rare-earth elements, allows for the creation of oxygen vacancies within its lattice. This property makes doped ceria an excellent ionic conductor, with significant applications as a solid electrolyte in Intermediate-Temperature Solid Oxide Fuel Cells (IT-SOFCs). Among various dopants, samarium ( $\text{Sm}^{3+}$ ) has been shown to be particularly effective in enhancing the ionic conductivity of ceria.[1][2] This document provides detailed protocols for the synthesis of samarium-doped ceria (SDC) using samarium nitrate as the dopant precursor, along with methods for its characterization and the evaluation of its ionic conductivity.

The substitution of  $\text{Ce}^{4+}$  ions with  $\text{Sm}^{3+}$  ions in the ceria lattice creates oxygen vacancies to maintain charge neutrality ( $2\text{Sm}^{3+} \rightarrow 2\text{Ce}^{4+} + \text{V}_\text{O}$ ), where  $\text{V}_\text{O}$  represents an oxygen vacancy. These vacancies facilitate the transport of oxygen ions through the material, leading to high ionic conductivity.[3] The ionic conductivity of SDC is influenced by factors such as the concentration of the samarium dopant, the grain size of the ceramic, and the sintering temperature.[1]

## Experimental Protocols

# Synthesis of Samarium-Doped Ceria (SDC) Nanopowder via Co-precipitation

This protocol describes the synthesis of  $\text{Sm}_{0.2}\text{Ce}_{0.8}\text{O}_{1.9}$  (20SDC) nanopowder, a composition widely reported for its high ionic conductivity.

## Materials:

- Cerium nitrate hexahydrate ( $\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ )
- Samarium nitrate hexahydrate ( $\text{Sm}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ )
- Ammonium hydroxide ( $\text{NH}_4\text{OH}$ ) solution (25%)
- Deionized water
- Ethanol

## Equipment:

- Beakers and magnetic stirrers
- pH meter
- Büchner funnel and filter paper
- Drying oven
- Furnace for calcination

## Procedure:

- Precursor Solution Preparation:
  - Calculate the required molar amounts of cerium nitrate hexahydrate and samarium nitrate hexahydrate to achieve a Sm:Ce atomic ratio of 20:80.

- Dissolve the calculated amounts of  $\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$  and  $\text{Sm}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$  in deionized water in separate beakers with magnetic stirring until fully dissolved.
- Mix the two solutions together and continue stirring for 30 minutes to ensure a homogeneous mixture.
- Co-precipitation:
  - Slowly add ammonium hydroxide solution dropwise to the mixed nitrate solution while continuously stirring.
  - Monitor the pH of the solution using a pH meter. Continue adding  $\text{NH}_4\text{OH}$  until the pH reaches approximately 9-10, indicating the complete precipitation of cerium and samarium hydroxides.
  - Continue stirring the resulting slurry for 2 hours to ensure complete reaction and homogenization.
- Washing and Filtration:
  - Filter the precipitate using a Büchner funnel and filter paper.
  - Wash the precipitate repeatedly with deionized water to remove residual nitrate and ammonium ions. Check the filtrate for the absence of nitrates using a suitable qualitative test (e.g., diphenylamine test).
  - Finally, wash the precipitate with ethanol to remove excess water and prevent agglomeration of particles during drying.
- Drying and Calcination:
  - Dry the washed precipitate in a drying oven at 80-100 °C for 12-24 hours to remove the solvent.
  - Grind the dried powder gently using a mortar and pestle to break up any large agglomerates.

- Calcine the powder in a furnace at a temperature between 600 °C and 800 °C for 2-4 hours. The calcination process decomposes the hydroxides into the desired samarium-doped ceria oxide.

## Preparation of SDC Pellets for Ionic Conductivity Measurement

### Materials:

- Calcined SDC powder
- Polyvinyl alcohol (PVA) solution (as a binder)

### Equipment:

- Mortar and pestle
- Hydraulic press with a pellet die (10-13 mm diameter)
- High-temperature furnace for sintering

### Procedure:

- Powder Preparation:
  - Add a few drops of PVA solution (typically 2-5 wt%) to the calcined SDC powder and mix thoroughly in a mortar to form a granulated powder. The binder helps in the formation of a green pellet with sufficient mechanical strength.
- Pellet Pressing:
  - Place the granulated powder into the pellet die.
  - Apply a uniaxial pressure of 200-300 MPa using a hydraulic press to form a green pellet.
- Sintering:
  - Place the green pellet in the high-temperature furnace.

- Slowly heat the furnace to 600 °C (at a rate of 2-5 °C/min) and hold for 1 hour to burn out the PVA binder.
- Increase the temperature to the final sintering temperature, typically between 1200 °C and 1500 °C, at a heating rate of 5-10 °C/min.[1]
- Hold the pellet at the sintering temperature for 4-6 hours to achieve high density.[1]
- Cool the furnace slowly to room temperature to avoid thermal shock and cracking of the pellet.

## Characterization of SDC Powder and Pellets

### a) X-ray Diffraction (XRD):

- Purpose: To confirm the crystal structure and phase purity of the synthesized SDC powder.
- Procedure:
  - Mount the calcined SDC powder on a sample holder.
  - Perform XRD analysis using a diffractometer with CuK $\alpha$  radiation.
  - Scan the sample over a  $2\theta$  range of 20° to 80°.
  - Analyze the resulting diffraction pattern to identify the crystal structure (expected to be a cubic fluorite structure) and check for the presence of any secondary phases.

### b) Scanning Electron Microscopy (SEM):

- Purpose: To observe the morphology and microstructure of the SDC powder and the sintered pellets.
- Procedure:
  - For powder analysis, disperse a small amount of the calcined powder on a carbon tape mounted on an SEM stub.

- For pellet analysis, the surface of the sintered pellet can be directly imaged. For grain size analysis, the pellet can be polished and thermally etched.
- Coat the sample with a thin layer of a conductive material (e.g., gold or carbon) to prevent charging.
- Acquire SEM images at different magnifications to observe particle size, shape, and for pellets, the grain size and porosity.

## Ionic Conductivity Measurement using Electrochemical Impedance Spectroscopy (EIS)

### Equipment:

- Sintered SDC pellet
- Platinum paste or ink
- Probe station with a furnace
- Impedance analyzer

### Procedure:

- Electrode Application:
  - Apply a thin, porous layer of platinum paste to both flat surfaces of the sintered SDC pellet to act as electrodes.
  - Dry the electrodes at a low temperature (e.g., 150 °C) and then fire them at a higher temperature (e.g., 800-900 °C) for 1 hour to ensure good adhesion.
- EIS Measurement:
  - Place the prepared pellet in the probe station.
  - Connect the platinum electrodes to the impedance analyzer.

- Heat the sample to the desired measurement temperature (typically in the range of 300-800 °C).[3]
- Perform the impedance measurement over a wide frequency range (e.g., 1 MHz to 0.1 Hz) with a small AC voltage (e.g., 10-20 mV).
- Record the impedance data at different temperatures.
- Data Analysis:
  - The resulting impedance spectrum (Nyquist plot) will typically show one or two semicircles corresponding to the grain (bulk) and grain boundary resistances.
  - Fit the impedance data to an equivalent circuit model to determine the bulk ( $R_b$ ) and grain boundary ( $R_{gb}$ ) resistances.
  - The total resistance ( $R_{total}$ ) is the sum of  $R_b$  and  $R_{gb}$ .
  - Calculate the ionic conductivity ( $\sigma$ ) using the following formula:  $\sigma = L / (R_{total} * A)$  where  $L$  is the thickness of the pellet and  $A$  is the electrode area.

## Data Presentation

Table 1: Effect of Samarium Concentration on Ionic Conductivity of Doped Ceria at 700 °C

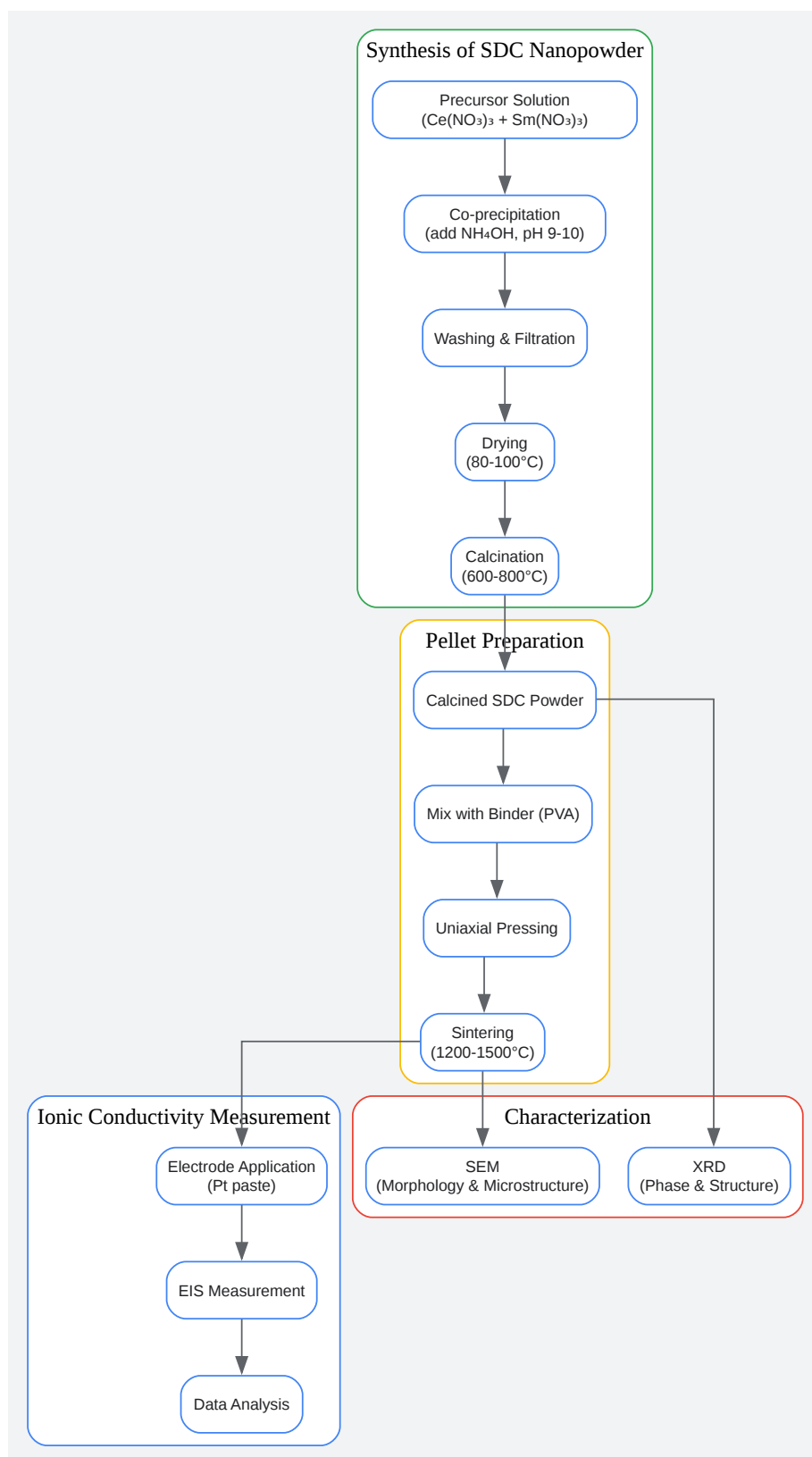
Dopant Concentration (mol% Sm)	Ionic Conductivity (S/cm)	Activation Energy (eV)	Reference
5	$1.1 \times 10^{-2}$	1.35	[3]
10	$2.5 \times 10^{-2}$	1.32	[3]
20	$3.3 \times 10^{-2}$	1.29	[3]

Table 2: Ionic Conductivity of 20 mol% Samarium-Doped Ceria (SDC20) at Various Temperatures

Temperature (°C)	Ionic Conductivity (S/cm)	Reference
500	$4.5 \times 10^{-3}$	<a href="#">[4]</a>
600	$1.84 \times 10^{-2}$	<a href="#">[5]</a>
700	$4.2 \times 10^{-2}$	<a href="#">[4]</a>
800	$5.0 \times 10^{-2}$	<a href="#">[1]</a>

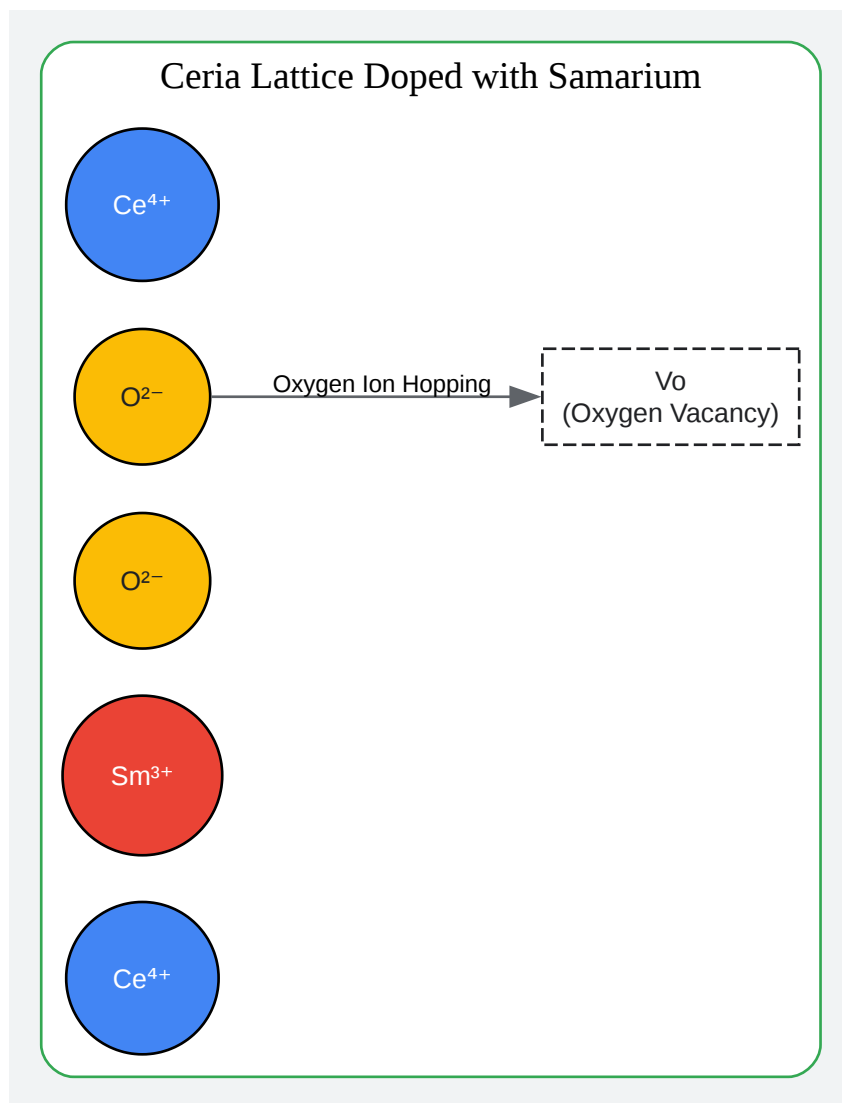
## Visualizations





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Caption: Experimental workflow for synthesis and characterization of SDC.



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## References

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